

Sodium hydrosulfide hydrate safety data sheet (SDS) analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: SODIUM HYDROSULFIDE
HYDRATE
CAS No.: 140650-84-6
Cat. No.: B1149295

[Get Quote](#)

Title: Beyond the SDS: A Senior Scientist's Technical Guide to **Sodium Hydrosulfide Hydrate** (NaHS·xH₂O) Subtitle: Mastering Safety, Stoichiometry, and Stability in H₂S Donor Research

Executive Summary: The Hidden Variables

For the drug development professional or physiologist, Sodium Hydrosulfide (NaHS) is the standard "fast-releasing" hydrogen sulfide donor.^[1] However, the Safety Data Sheet (SDS) tells only half the story. While the SDS correctly identifies NaHS as a corrosive, toxic hazard, it fails to address the critical variable that ruins experiments: stoichiometric uncertainty.^[1]

Commercial NaHS is sold as a "hydrate" (NaHS^[1]·xH₂O) with purities often ranging from 60% to 70%. The remaining mass is variable water content and impurities (sodium sulfide, sodium carbonate).^{[2][3]} If you calculate molarity based on the anhydrous molecular weight (56.06 g/mol) without assay verification, your dosing will be inaccurate, and your data irreproducible.^[1]

This guide bridges the gap between safety compliance and experimental rigor.

Part 1: Chemical Identity & The "Hydrate" Conundrum

The Core Problem: NaHS is hygroscopic and deliquescent. It does not exist as a stable, fixed-stoichiometry crystal on the shelf. As it absorbs moisture, "x" changes.[\[1\]](#) Furthermore, it spontaneously oxidizes to polysulfides (

) and sulfates upon contact with air, which have distinct biological activities (e.g., TRPA1 channel activation) often mistaken for H₂S effects.[\[1\]](#)

Quantitative Data Summary:

Property	Value / Characteristic	Implication for Research
CAS Number	207683-19-0 (Hydrate); 16721-80-5 (Anhydrous)	Ensure you reference the hydrate CAS for shipping/inventory. [1]
Purity (Typical)	60% – 70% (Technical Grade)	CRITICAL: You cannot weigh this powder and assume 100% active compound. [1]
pH (1% Solution)	11.0 – 12.0 (Highly Alkaline)	Must be buffered to pH 7.4 to release H ₂ S physiologically. [1]
Dissociation pKa	pKa ₁ (H ₂ S ↔ HS ⁻) ≈ 7.0	At pH 7.4, ~20-30% exists as H ₂ S gas; the rest is HS ⁻ . [1]

Part 2: Hazard Identification & Mechanism of Action[\[3\]](#)

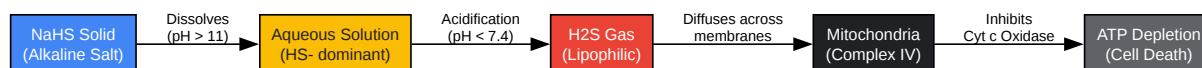
The Mechanism of Toxicity: NaHS toxicity is not merely "irritation"; it is a metabolic poison. Upon acidification (or contact with physiological fluids), it releases H₂S gas.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Target: Cytochrome c Oxidase (Complex IV) in the mitochondrial electron transport chain.
- Action: H₂S binds to the ferric heme (

) center, halting oxidative phosphorylation and ATP production.

- Result: Histotoxic hypoxia (cellular suffocation despite oxygen presence).[1]

Diagram 1: The Hydrolysis & Toxicity Pathway This diagram illustrates the pH-dependent release of H₂S and its downstream mitochondrial target.[1]



[Click to download full resolution via product page](#)

[1] Safety Warning (H-Codes):

- H301: Toxic if swallowed.[3][5][6]
- H314: Causes severe skin burns and eye damage (due to alkalinity).
- EUH031: Contact with acids liberates toxic gas.[2][4]

Part 3: Handling, Storage, & Stability (The Self-Validating Protocol)[1]

To maintain scientific integrity, you must treat NaHS as a "living" reagent that degrades the moment you open the bottle.

Storage Protocol (The "Golden Rule")

- Atmosphere: Argon or Nitrogen purge is mandatory. Oxygen rapidly converts HS⁻ to polysulfides (), which turn the yellow flakes orange/brown.[1]
- Temperature: Store at +4°C or -20°C.
- Desiccation: Store inside a secondary container with desiccant packs to prevent water absorption (which alters the mass/molarity ratio).

Experimental Handling

- Never prepare stocks in advance. NaHS solutions degrade within hours (half-life < 30 mins in oxygenated buffers).[1]
- Buffer Selection: Use deoxygenated (degassed) buffers.[1]
- pH Management: Do not add NaHS directly to acidic media in an open vessel; the H₂S will off-gas immediately, posing a safety risk and reducing the effective dose.

Part 4: Emergency Response

Inhalation (H₂S Gas Release):

- Immediate Action: Remove victim to fresh air.
- Medical Intervention: High-flow oxygen is the primary treatment.
- Note on Antidotes: While amyl nitrite was historically used (to induce methemoglobinemia, which scavenges sulfide), modern protocols prioritize oxygen therapy.[1] Nitrites are reserved for severe, confirmed cases under strict medical supervision due to hypotension risks [1].

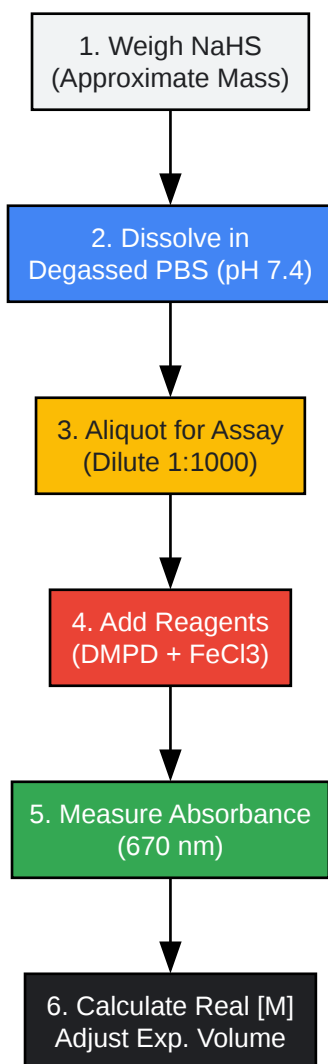
Skin/Eye Contact:

- Mechanism: The high pH (11-12) causes saponification of lipids (alkali burn).[1]
- Action: Irrigate with water for at least 15 minutes.[5] Do not use vinegar (acids) to neutralize on the skin, as this may release localized H₂S gas and cause exothermic reaction heat.

Part 5: Experimental Protocol – The Methylene Blue Assay

The "Trustworthiness" Pillar: Since you cannot trust the weight of the powder, you must assay the concentration of your stock solution. The Methylene Blue method is the gold standard for sulfide quantification [2].

Workflow Diagram: From Powder to Validated Data



[Click to download full resolution via product page](#)

Step-by-Step Validation Protocol:

- Stock Prep: Dissolve ~10 mg NaHS in 10 mL degassed PBS. (Nominally ~17 mM, but likely ~10-12 mM).^[1]
- Reagent A: 20 mM N,N-dimethyl-p-phenylenediamine sulfate in 7.2 M HCl.
- Reagent B: 30 mM FeCl₃ in 1.2 M HCl.
- Reaction: Mix 100 µL of diluted sample + 100 µL Reagent A + 100 µL Reagent B. Incubate 20 mins at room temperature (dark).

- Read: Absorbance at 670 nm.
- Calculate: Compare against a standard curve prepared with anhydrous Sodium Sulfide () or use the extinction coefficient to determine the exact concentration of sulfide in your stock.
- Adjust: Use this calculated concentration to dose your cells/animals, not the weight you measured.

References

- Guidance on the Management of Hydrogen Sulfide Poisoning. Health Protection Agency (UK). Available at: [\[Link\]](#)^[1]
- Standard Methods for the Examination of Water and Wastewater. Method 4500-S2- D (Methylene Blue Method). American Public Health Association.^[7] Available at: [\[Link\]](#)^[1]
- PubChem Compound Summary: Sodium Hydrosulfide. National Center for Biotechnology Information. Available at: [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Sodium hydrosulfide - Wikipedia \[en.wikipedia.org\]](#)
- [2. nj.gov \[nj.gov\]](#)
- [3. moleko.com \[moleko.com\]](#)
- [4. leg.mn.gov \[leg.mn.gov\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. carlroth.com \[carlroth.com\]](#)
- [7. NEMI Method Summary - 4500-S2- D \[nemi.gov\]](#)

- To cite this document: BenchChem. [Sodium hydrosulfide hydrate safety data sheet (SDS) analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1149295/docs#sodium-hydrosulfide-hydrate-safety-data-sheet-sds-analysis\]](https://www.benchchem.com/product/b1149295/docs#sodium-hydrosulfide-hydrate-safety-data-sheet-sds-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)